

# 2,5-Dimethoxyphenol CAS number and molecular formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,5-Dimethoxyphenol

Cat. No.: B092355

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### In-Depth Technical Guide: 2,5-Dimethoxyphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Dimethoxyphenol**, a significant chemical compound with applications in various research and development sectors. This document outlines its core chemical properties, synthesis, and potential biological significance, supported by experimental data and methodologies.

#### **Core Chemical Identity**

CAS Number: 18113-18-3[1][2][3][4]

Molecular Formula:  $C_8H_{10}O_3[1][2][3][4]$ 

Synonyms: Phenol, 2,5-diMethoxy-

Molecular Weight: 154.17 g/mol [1]

#### **Physicochemical Properties**

A summary of the key physicochemical properties of **2,5-Dimethoxyphenol** is presented in the table below. This data is crucial for its handling, formulation, and application in experimental settings.



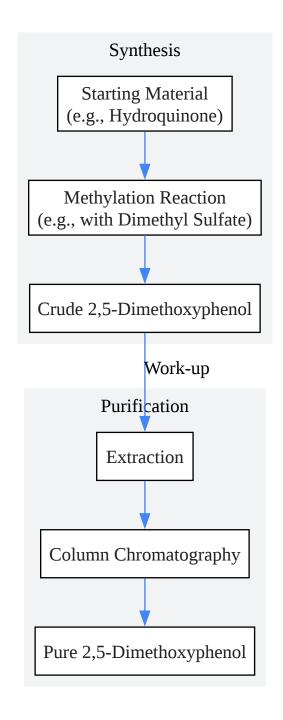
Property	Value	Source
Appearance	Colorless to light yellow or light orange clear liquid	[2]
Purity	≥98%	[1][3]
Boiling Point	135 °C at 15 mmHg	
Flash Point	117 °C	
Specific Gravity (20/20)	1.19	
Refractive Index	1.55	
Solubility	Slightly soluble (7.6 g/L at 25 °C)	[2]
Maximum Absorption Wavelength (λmax)	305 nm	[2]
рКа	9.59 ± 0.10 (Predicted)	[2]

## **Synthesis and Experimental Protocols**

While specific, detailed experimental protocols for the synthesis of **2,5-Dimethoxyphenol** are not readily available in the provided search results, a general understanding of its chemical class suggests that it can be synthesized through the methoxylation of a corresponding dihydroxyphenol or the hydroxylation of a dimethoxybenzene derivative. These types of reactions are fundamental in organic chemistry and would typically involve standard laboratory techniques for aromatic substitution and functional group manipulation.

A generalized workflow for a potential synthesis and purification process is outlined below.





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Caption: Generalized workflow for the synthesis and purification of **2,5-Dimethoxyphenol**.

#### **Biological Significance and Signaling Pathways**

**2,5-Dimethoxyphenol** belongs to the class of methoxybenzenes and phenols, compounds which are known to exhibit a range of biological activities.[4] As a substituted phenol, it



possesses antioxidant potential due to the hydroxyl group, which can act as a hydrogen donor to scavenge free radicals. The methoxy groups can modulate its lipophilicity and metabolic stability, which are critical parameters in drug design.

Further research is required to elucidate the specific signaling pathways in which **2,5- Dimethoxyphenol** may be involved. However, based on its structural similarity to other biologically active phenols and methoxybenzenes, a hypothetical involvement in cellular signaling can be postulated.



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Caption: Postulated antioxidant mechanism of **2,5-Dimethoxyphenol** in cellular signaling.

#### **Applications in Research and Drug Development**

Given its chemical structure, **2,5-Dimethoxyphenol** serves as a valuable building block in organic synthesis. Its functional groups—a hydroxyl and two methoxy groups on a benzene ring—allow for a variety of chemical modifications, making it a versatile precursor for the synthesis of more complex molecules, including potential pharmaceutical agents and other fine chemicals. Its classification includes being a building block in the categories of ethers and phenols.

#### Safety and Handling

According to available safety data, **2,5-Dimethoxyphenol** is known to cause skin and serious eye irritation. Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be strictly followed when handling this compound. It is recommended to wash thoroughly after handling and to have appropriate first-aid measures in place. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. The compound should be stored at room temperature, preferably in a cool and dark place.



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- To cite this document: BenchChem. [2,5-Dimethoxyphenol CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092355#2-5-dimethoxyphenol-cas-number-and-molecular-formula]

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